

Commercial Availability and Synthetic Overview of 4-Iodopicolinonitrile: A Technical Guide

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Compound of Interest

Compound Name: **4-Iodopicolinonitrile**

Cat. No.: **B133930**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Iodopicolinonitrile is a halogenated pyridine derivative of interest in medicinal chemistry and drug discovery as a versatile building block. Its utility stems from the presence of three key functional groups: a pyridine ring, a nitrile group, and an iodine atom, which can each be subjected to a variety of chemical transformations. This technical guide provides an in-depth overview of the commercial availability of **4-Iodopicolinonitrile**, a summary of its physicochemical properties, and a generalized synthetic approach. Due to the limited publicly available information on the specific biological applications of this compound, this guide also presents a conceptual framework for its potential role in the drug discovery pipeline.

Commercial Availability

4-Iodopicolinonitrile (CAS Number: 913836-19-8) is available from several commercial suppliers. The purity and quantity offered can vary, and it is recommended to contact the suppliers directly for the most current information. Below is a summary of known suppliers.

Supplier	Catalog Number	Purity	Quantity
Combi-Blocks (via Fisher Scientific)	50-158-3688	95%	1g
Santa Cruz Biotechnology	sc-281137	-	-
Jigs Chemical	-	-	R&D to Commercial
Reagentia	R006BHJ	-	250mg
GLR Innovations	-	95%	-

Note: Availability and specifications are subject to change. Please verify with the supplier.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Iodopicolinonitrile** is presented below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	913836-19-8
Molecular Formula	C ₆ H ₃ IN ₂
Molecular Weight	230.01 g/mol
Appearance	-
Melting Point	-
Boiling Point	-
Solubility	-

Note: Experimental data for some properties are not readily available in public literature.

Synthetic Approaches: A Generalized Protocol

While a specific, detailed experimental protocol for the synthesis of **4-Iodopicolinonitrile** is not widely published, a general approach can be inferred from the synthesis of structurally related halopicolinonitriles. A common strategy involves the diazotization of an aminopicolinonitrile followed by a Sandmeyer-type reaction with an iodide salt.

Hypothetical Experimental Protocol for the Synthesis of **4-Iodopicolinonitrile** from **4-Aminopicolinonitrile**

Disclaimer: The following protocol is a generalized procedure and has not been optimized for the synthesis of **4-Iodopicolinonitrile**. It should be adapted and optimized by a qualified chemist.

Materials:

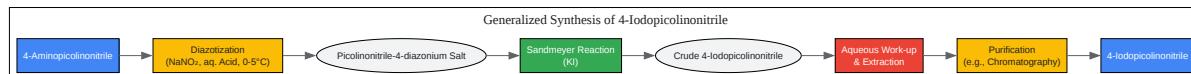
- 4-Aminopicolinonitrile
- Hydrochloric acid (HCl) or Sulfuric Acid (H₂SO₄)
- Sodium nitrite (NaNO₂)
- Potassium iodide (KI)
- Ice
- Sodium thiosulfate (Na₂S₂O₃) or Sodium bisulfite (NaHSO₃)
- Organic solvent for extraction (e.g., dichloromethane, ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)

Procedure:

- **Diazotization:** 4-Aminopicolinonitrile is dissolved in an aqueous acidic solution (e.g., HCl or H₂SO₄) and cooled to 0-5 °C in an ice bath. An aqueous solution of sodium nitrite is then added dropwise while maintaining the temperature below 5 °C. The reaction is stirred for a short period to ensure complete formation of the diazonium salt.

- Iodination (Sandmeyer Reaction): A solution of potassium iodide in water is prepared and cooled. The cold diazonium salt solution is then added slowly to the potassium iodide solution. Nitrogen gas evolution is typically observed. The reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- Work-up: The reaction mixture is treated with a reducing agent such as sodium thiosulfate or sodium bisulfite to quench any remaining iodine. The pH of the solution may be adjusted.
- Extraction and Purification: The aqueous mixture is extracted with a suitable organic solvent. The combined organic layers are washed with brine, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure. The crude product can then be purified by a suitable method such as column chromatography or recrystallization to yield **4-Iodopicolinonitrile**.

Below is a graphical representation of this generalized synthetic workflow.



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Caption: A generalized workflow for the synthesis of **4-Iodopicolinonitrile**.

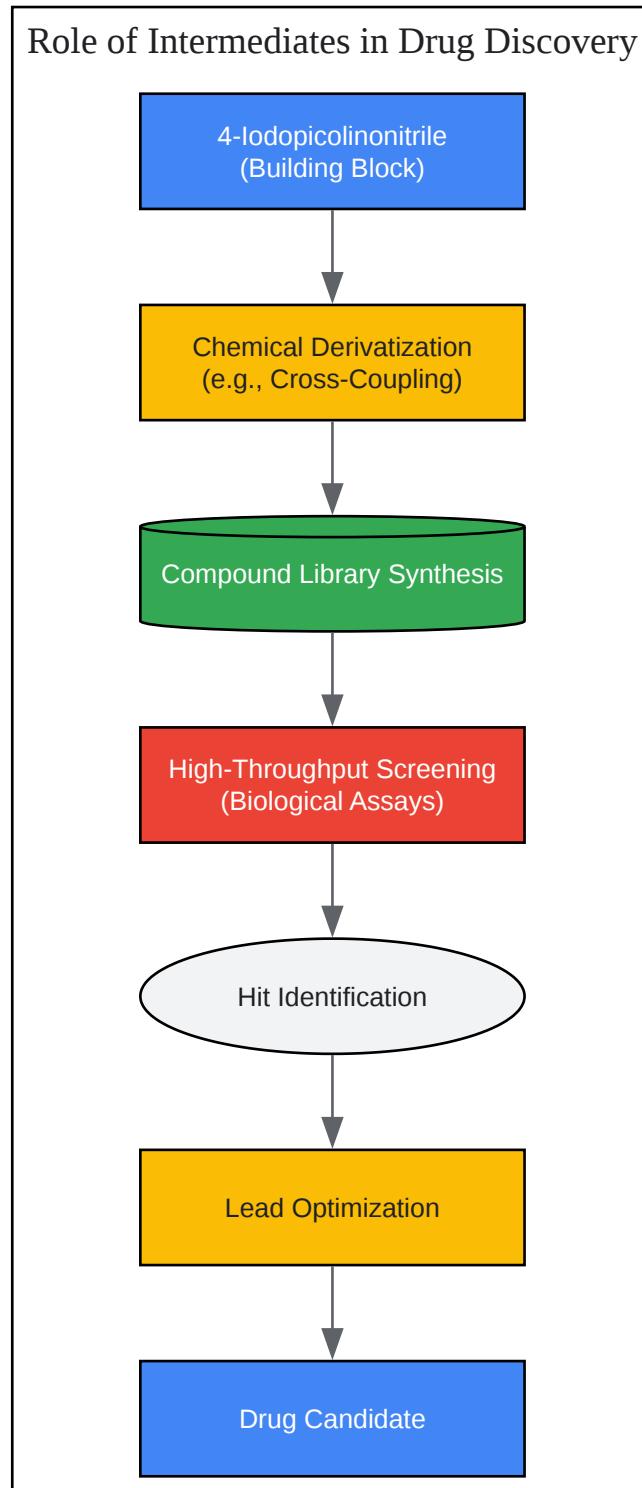
Potential Applications in Drug Discovery

While specific biological targets or signaling pathways for **4-Iodopicolinonitrile** are not documented in publicly available literature, its structural motifs suggest its potential as a valuable intermediate in drug discovery. The pyridine core is a common scaffold in many approved drugs, and the nitrile and iodo groups offer handles for further chemical modification.

The nitrile group can act as a hydrogen bond acceptor or be hydrolyzed to a carboxylic acid or amide. The iodine atom is an excellent leaving group for various cross-coupling reactions (e.g.,

Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse substituents to build molecular complexity.

The following diagram illustrates a conceptual workflow of how an intermediate like **4-Iodopicolinonitrile** could be utilized in a drug discovery program.



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Caption: A conceptual workflow for the use of an intermediate in drug discovery.

Conclusion

4-Iodopicolinonitrile is a commercially available chemical intermediate with potential applications in the synthesis of more complex molecules for pharmaceutical research. While detailed experimental protocols for its synthesis and specific biological data are scarce in the public domain, its chemical structure suggests it is a versatile building block. Further research into the reactivity and biological activity of derivatives of **4-Iodopicolinonitrile** may unveil its potential in the development of novel therapeutics. Researchers and drug development professionals are encouraged to consider this compound as a starting material for the generation of new chemical entities.

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